

An In-depth Technical Guide to 2-Hexanoylthiophene

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Compound of Interest

Compound Name: 2-Hexanoylthiophene

Cat. No.: B1595107

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Hexanoylthiophene, also known as 1-(2-thienyl)-1-hexanone, is a chemical compound belonging to the thiophene family. Thiophenes are a class of heterocyclic compounds containing a five-membered ring with four carbon atoms and one sulfur atom. This class of compounds has garnered significant interest in the fields of medicinal chemistry and materials science due to their diverse biological activities and electronic properties. This guide provides a comprehensive overview of the physicochemical properties, synthesis, and potential biological relevance of **2-Hexanoylthiophene**, tailored for professionals in research and drug development.

Physicochemical Properties

A summary of the key quantitative data for **2-Hexanoylthiophene** is presented below, providing a quick reference for its fundamental chemical properties.

Property	Value	Reference
Molecular Weight	182.28 g/mol	[1]
Molecular Formula	C10H14OS	[1]
CAS Number	26447-67-6	
Boiling Point	117-119 °C (at 1 Torr)	
Synonyms	1-(2-Thienyl)-1-hexanone, Pentyl 2-thienyl ketone	[1]

Synthesis of 2-Hexanoylthiophene

A detailed experimental protocol for the synthesis of **2-Hexanoylthiophene** is outlined below. This procedure is based on a Friedel-Crafts acylation reaction.

Experimental Protocol

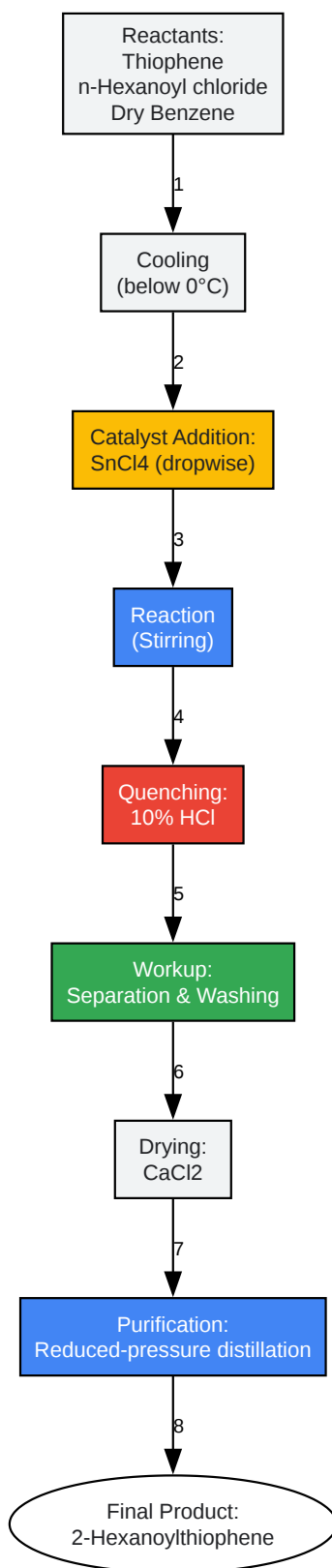
Materials:

- Thiophene (2.23 mol)
- n-Hexanoyl chloride (2.23 mol)
- Dry benzene (2.7 L)
- Tin(IV) chloride (SnCl₄) (0.913 mol)
- 10% Hydrochloric acid (HCl)
- 5% Sodium carbonate (Na₂CO₃)
- Calcium chloride (CaCl₂)
- Water

Procedure:

- Combine thiophene, n-hexanoyl chloride, and dry benzene in a 5-liter, five-necked flask.
- Cool the mixture to below 0°C.
- While stirring, add SnCl₄ dropwise over a period of 1 hour, maintaining the temperature below 0°C.
- Continue stirring the mixture for 30 minutes at a temperature below 0°C.
- Allow the mixture to gradually warm to room temperature while stirring for an additional 3.5 hours.
- After the reaction is complete, add 2 liters of 10% HCl to the reaction mixture and stir for 10 minutes.
- Separate the organic layer and wash it successively with 500 ml of 10% HCl (three times), water, 5% Na₂CO₃, and finally water again.
- Dry the organic layer with CaCl₂.
- Remove the solvent by distillation to obtain the crude product.
- Purify the crude product by reduced-pressure distillation in a nitrogen atmosphere to yield pure **2-Hexanoylthiophene**.^[1]

Synthesis Workflow



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A flowchart illustrating the key stages in the synthesis of **2-Hexanoylthiophene**.

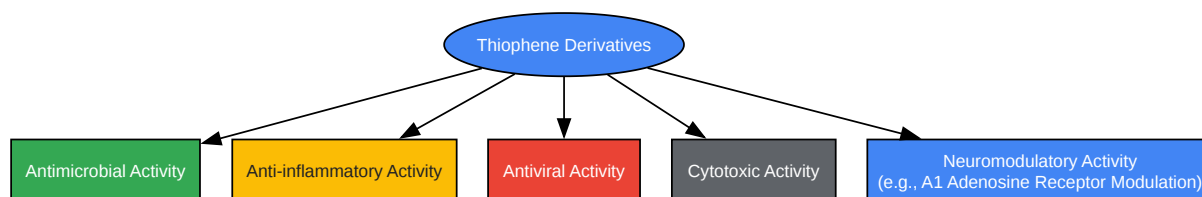
Biological and Pharmacological Context

While specific studies on the biological activity of **2-Hexanoylthiophene** are limited, the broader class of thiophene derivatives is known to exhibit a wide range of pharmacological effects. Thiophene-containing compounds have been investigated for their potential as:

- Antimicrobial agents
- Antiviral agents
- Anti-inflammatory agents
- Cytotoxic agents
- Nematicidal and insecticidal agents

Furthermore, certain 2-aminothiophene derivatives have been identified as allosteric modulators of the A1 adenosine receptor, suggesting a potential role in neuromodulation and as targets for novel therapeutics. The diverse biological activities of thiophenes highlight the potential of **2-Hexanoylthiophene** as a scaffold or intermediate in the development of new therapeutic agents. Further research is warranted to specifically evaluate the biological profile of **2-Hexanoylthiophene**.

Potential Pharmacological Activities of Thiophene Derivatives



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A diagram showing the diverse potential pharmacological activities of thiophene derivatives.

Conclusion

2-Hexanoylthiophene is a readily synthesizable compound with well-defined physicochemical properties. While direct biological data for this specific molecule is not extensively available, its structural class, the thiophenes, is of significant interest in drug discovery. The provided synthesis protocol offers a clear pathway for obtaining this compound for further investigation. Researchers and drug development professionals are encouraged to explore the potential of **2-Hexanoylthiophene** as a building block or a lead compound in the development of novel therapeutics, leveraging the known diverse bioactivities of the thiophene scaffold.

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References

- 1. The pharmacology of 2-(ethylamino)-2-(2-thienyl)-cyclohexanone-HCl (CI-634) - PubMed [pubmed.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com